

Essential Safety and Operational Guide for Handling Pumice Stone

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Compound of Interest

Compound Name: PUMICE STONE

Cat. No.: B7760339

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This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **pumice stone** in a laboratory setting. The following procedural steps and data will ensure safe operational and disposal practices.

Pumice is a natural, amorphous aluminum silicate (volcanic glass) that is generally considered non-hazardous and non-flammable.^{[1][2][3]} The primary occupational hazard associated with **pumice stone** is the inhalation of dust, which can act as a respiratory irritant.^{[2][4]} While not classified as a skin or eye irritant, prolonged or repeated exposure may cause damage to the lungs.^{[1][4]}

Personal Protective Equipment (PPE)

When handling **pumice stone**, especially in powder form or when generating dust, the following personal protective equipment is recommended to minimize exposure and ensure safety.

Protection Type	Recommended PPE	Rationale & Standard
Respiratory	Dust mask or respirator (FFP1, N95, or higher)	To prevent inhalation of fine dust particles that can cause respiratory irritation.[1][2][5][6][7]
Eye	Safety glasses with side shields or goggles	To protect against airborne particles and dust.[2][5][6][8]
Hand	Nitrile or natural rubber gloves	While not always required, gloves are recommended to prevent skin contact and maintain hygiene.[2][5][8]
Body	Laboratory coat or protective clothing	To prevent dust from settling on personal clothing.[5][8]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a standardized handling protocol is crucial for minimizing risks in the laboratory.

- Preparation:
 - Ensure the work area is well-ventilated. Local exhaust ventilation is recommended if dust generation is likely.[2][5]
 - Don all required PPE as specified in the table above.
 - Keep containers of **pumice stone** closed when not in use.
- Handling:
 - Handle **pumice stone** in a manner that minimizes dust generation. Avoid vigorous shaking or scooping that could aerosolize fine particles.[2]
 - If sweeping is necessary, use a dust suppressant or a vacuum equipped with a HEPA filter. Do not use compressed air to clean surfaces.[2]

- Keep away from incompatible materials, such as hydrofluoric acid, with which it can react to form toxic silicon tetrafluoride gas.[2]
- Storage:
 - Store **pumice stone** in a dry, cool, and well-ventilated area.[4][8][9] Recommended storage temperature is between 15–25 °C.[4][9]
 - Keep containers tightly closed to prevent moisture absorption and dust dispersal.[8]
 - Store away from foodstuffs, drinks, and animal feed.[4][5][8][9]

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **pumice stone** waste is straightforward, as it is not classified as hazardous waste.

- Collection:
 - Collect waste **pumice stone**, including spilled material, by sweeping or vacuuming.[2][8]
 - Place the collected waste into a suitable, labeled container for disposal.[3][9]
- Disposal:
 - **Pumice stone** can be disposed of as a non-toxic solid waste in an approved landfill.[2]
 - Always comply with all federal, state, and local regulations for waste disposal.[2]
 - Do not empty pumice waste into drains or sewer systems.[4] Consult with local waste disposal authorities for specific guidance.[4]

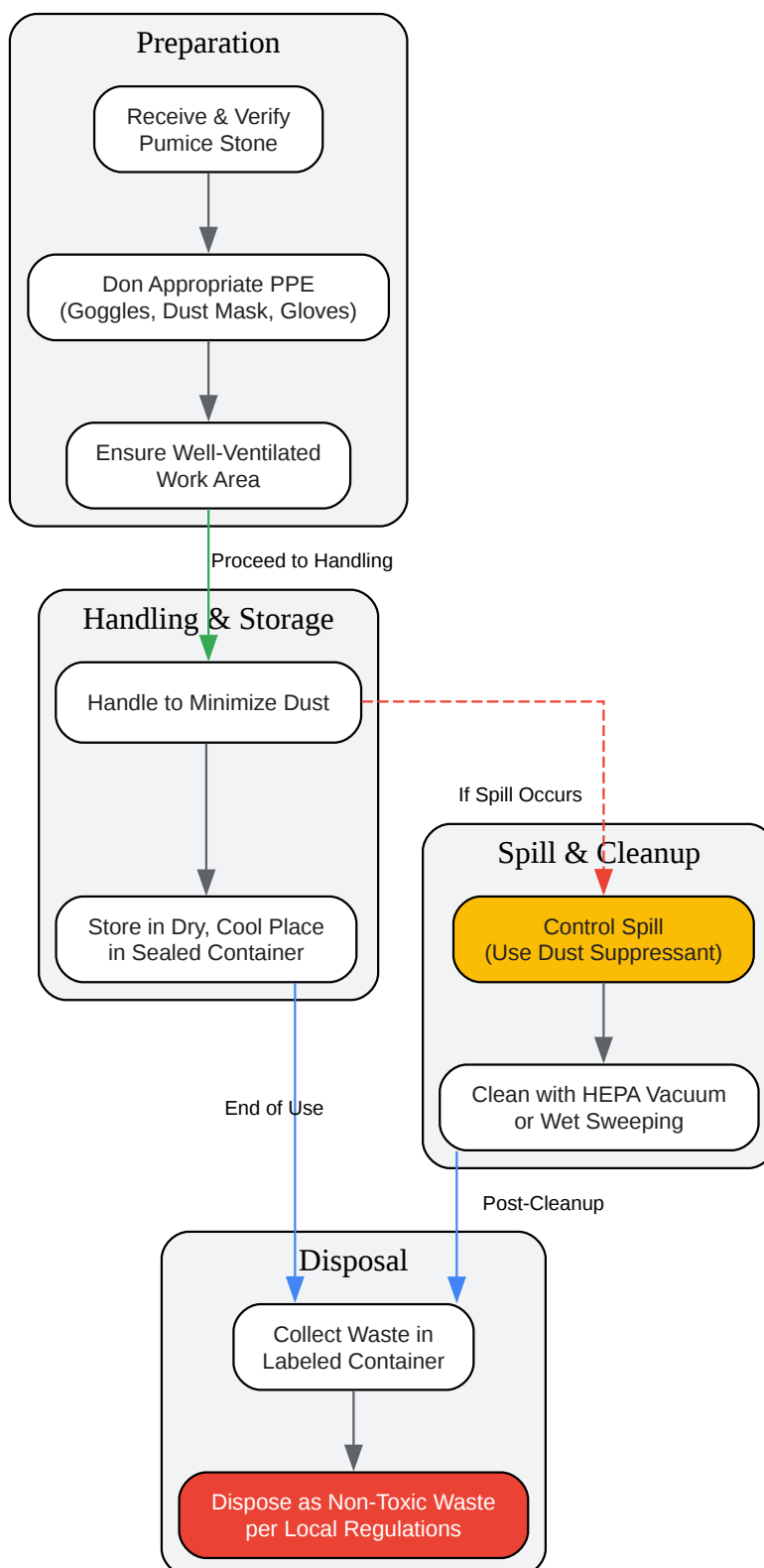
Quantitative Data Summary

The following table summarizes key quantitative data for **pumice stone**.

Parameter	Value	Reference
ACGIH TLV (Threshold Limit Value)	10 mg/m ³ (inhalable), 3 mg/m ³ (respirable)	[10]
OSHA PEL (Permissible Exposure Limit)	80 mg/m ³	[10]
Specific Gravity	2.3 - 2.35 (Water = 1)	[1][2]
pH	7.2	[2]
Solubility in Water	Insoluble / Negligible	[1][2]

Safe Handling Workflow

The diagram below illustrates the logical workflow for the safe handling of **pumice stone** from receipt to final disposal.



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Caption: Workflow for the safe handling and disposal of **pumice stone** in a laboratory setting.

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